

Essential Safety and Operational Guide for 1-(Benzyloxy)propan-2-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Benzyloxy)propan-2-ol

Cat. No.: B032082

[Get Quote](#)

This guide provides critical safety and logistical information for the handling of **1-(Benzyloxy)propan-2-ol**, also known as propylene glycol phenyl ether. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- CAS Number: 770-35-4

Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent skin and eye contact, as well as inhalation of vapors.^[1] The following table summarizes the required protective equipment.

Protection Type	Equipment Specification	Rationale
Eye/Face Protection	Safety goggles with side shields or splash goggles.	To prevent eye irritation or damage from splashes.[2][3]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile). Breakthrough time should be greater than the intended period of use.	To protect against skin contact and potential irritation.[3][4]
Skin and Body Protection	Protective clothing.	To prevent skin exposure.[1][3]
Respiratory Protection	Approved respirator (e.g., type ABEK EN14387 filter or N95 dust mask) if vapors or aerosols are generated.	To avoid respiratory irritation. [3][5][6]

Hazard Identification and Precautionary Measures

1-(Benzyloxy)propan-2-ol is a combustible liquid and is harmful if swallowed.[5][7][8] It can cause skin and eye irritation, and may cause respiratory irritation.[5][6]

Hazard Statements:

- H302: Harmful if swallowed.[5][6][7][8]
- H315: Causes skin irritation.[5][6]
- H319: Causes serious eye irritation.[5][6]
- H335: May cause respiratory irritation.[5][6]

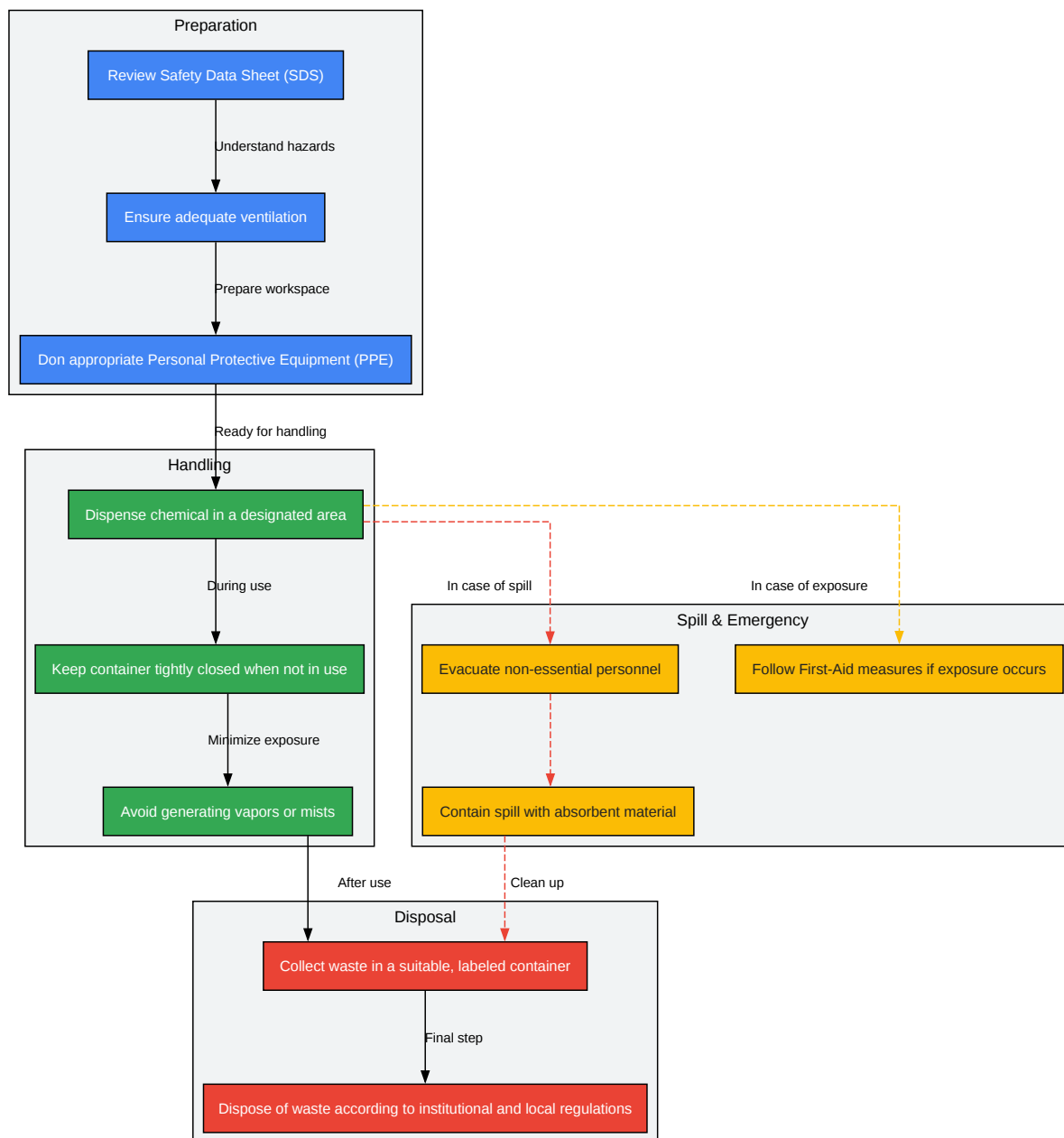
Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[5][6]
- P264: Wash skin thoroughly after handling.[5][6][7][8]
- P270: Do not eat, drink or smoke when using this product.[6][7][8]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[5][6][8]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[5][6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][5][6]

Safe Handling and Storage Workflow

The following diagram outlines the standard operating procedure for handling **1-(Benzyloxy)propan-2-ol** from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Safe Handling Workflow for **1-(Benzyloxy)propan-2-ol**

Emergency Procedures

In Case of Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[7] If skin irritation persists, seek medical advice.

In Case of Eye Contact: Rinse cautiously with fresh, clean water for at least 15 minutes, holding the eyelids apart.[2][7] If eye irritation persists, consult an ophthalmologist.[2]

If Inhaled: Move the person to fresh air.[7] If breathing is difficult or symptoms persist, seek medical attention.

If Swallowed: Rinse the mouth with water and call a doctor or poison control center immediately.[7] Do not induce vomiting.[7]

Storage and Disposal

Storage: Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and direct sunlight.[1][4] Keep containers tightly closed.[1]

Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.[7] Collect spillage with absorbent material and place it in a suitable, closed container for disposal.[3][7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nanotrun.com [nanotrun.com]
- 2. carlroth.com [carlroth.com]
- 3. ecolink.com [ecolink.com]
- 4. Propylene Glycol Phenyl Ether With Competitive Price | cas no 112 34 5 [boxa-solvents.com]
- 5. (R)-(-)-1-ベンジルオキシ-2-プロパノール 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. (S)-(+)-1-苄氧基-2-丙醇 97% | Sigma-Aldrich [sigmaaldrich.com]

- 7. chemicalbook.com [chemicalbook.com]
- 8. guidechem.com [guidechem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 1-(Benzyloxy)propan-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032082#personal-protective-equipment-for-handling-1-benzyloxy-propan-2-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com